

The Degradation of Sodium Hypobromite: A Technical Guide to its Kinetics and Mechanism

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Compound of Interest

Compound Name: Sodium hypobromite

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Sodium hypobromite (NaBrO), a bromine analog of sodium hypochlorite, is a reactive chemical species with applications in organic synthesis and as a disinfectant. However, its inherent instability in aqueous solutions presents challenges for its storage and application. This technical guide provides an in-depth analysis of the degradation kinetics and mechanisms of **sodium hypobromite**, offering crucial data and experimental insights for professionals working with this compound.

Core Degradation Pathway: Disproportionation

The primary route of **sodium hypobromite** degradation in aqueous solution is through a disproportionation reaction, where the hypobromite ion (BrO^-) is simultaneously oxidized and reduced to form bromide (Br^-) and bromate (BrO_3^-) ions.^{[1][2][3]} The overall stoichiometry of this reaction is:



The stability of **sodium hypobromite** solutions is highly dependent on several factors, including pH, temperature, and concentration.^[1]

Quantitative Kinetics of Degradation

The kinetics of hypobromous acid (HOBr), the protonated form of the hypobromite ion, have been studied in detail. The disproportionation reaction is second-order with respect to the total Br(I) concentration (HOBr + OBr⁻). The rate of degradation is significantly influenced by the pH of the solution.

A comprehensive study by Beckwith and Margerum (1997) provides key kinetic data at 25.0 °C. The rate expression for the degradation is given by:

$$-d[\text{Br(I)}]/dt = n\{c/(c + [\text{H}^+])k_{1a} + k_n[\text{B}][\text{HOBr}]^2 + k_{1e}[\text{OBr}^-]^2\}$$
 [3][4]

Where:

- *n* is a stoichiometric factor that varies from 2 to 5 depending on the pH.
- *c* is a ratio of rate constants equal to 0.03 M.
- *k*_{1a} is the second-order rate constant for the reaction of two HOBr molecules.
- *k*_n[B] represents the general-base-assisted pathway.
- *k*_{1e} is the second-order rate constant for the reaction of two OBr⁻ ions.

The following table summarizes the key kinetic parameters for the degradation of **sodium hypobromite** at 25.0 °C.

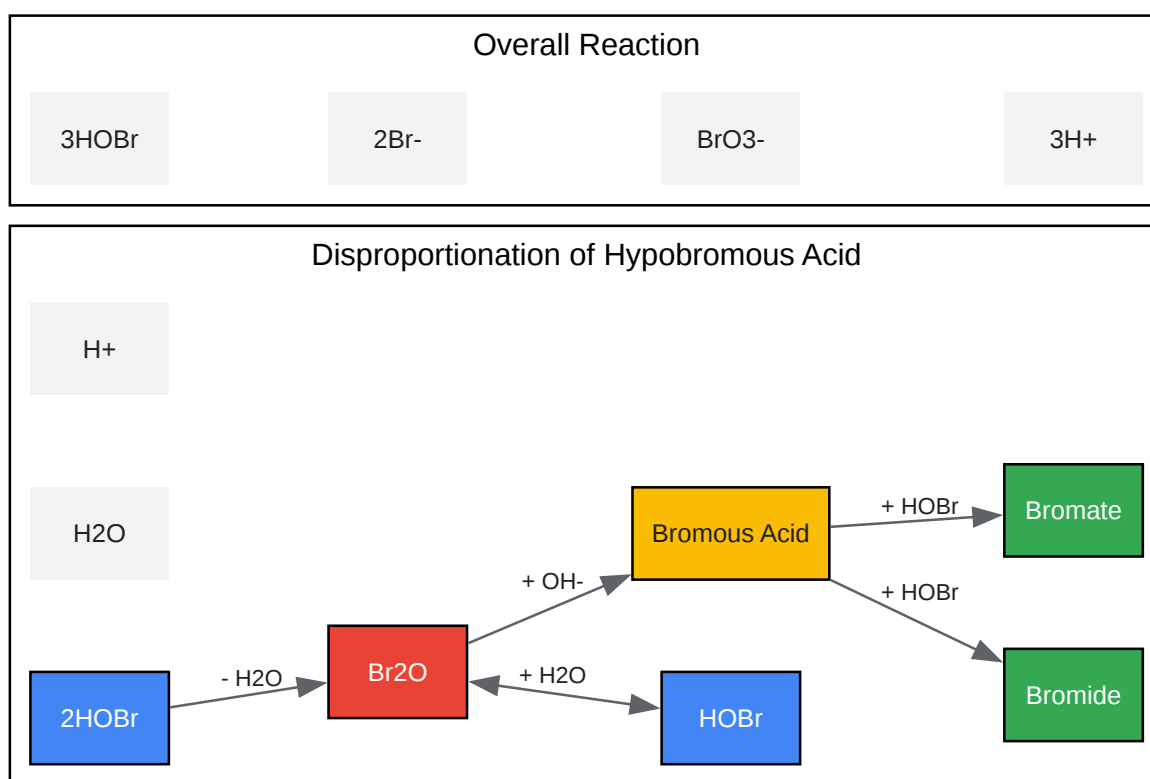
Parameter	Value	Conditions	Reference
<i>k</i> _{1a} (HOBr + HOBr)	2 x 10 ⁻³ M ⁻¹ s ⁻¹	pH 3-8	[3][4]
<i>k</i> _{1e} (OBr ⁻ + OBr ⁻)	6 x 10 ⁻⁷ M ⁻¹ s ⁻¹	pH > 11	[3][4]
<i>k</i> _n (HPO ₄ ²⁻ catalysis)	0.05 M ⁻² s ⁻¹	-	[3][4]
<i>k</i> _n (CO ₃ ²⁻ catalysis)	0.33 M ⁻² s ⁻¹	-	[3][4]

The rate of disproportionation is at its maximum between pH 3 and 8.[3][4] Above pH 8, as the concentration of the less reactive hypobromite ion (OBr⁻) increases, the rate of degradation significantly decreases.[3][4] Below pH 3, the rate is also suppressed due to the reversibility of the initial steps in the degradation mechanism.[3][4]

While specific activation energy for the disproportionation of **sodium hypobromite** was not found in the reviewed literature, related reactions have reported activation energies in the range of 58 to 95 kJ/mol under various conditions.[4]

Proposed Degradation Mechanism

The disproportionation of hypobromous acid is a multi-step process. The proposed mechanism involves the formation of intermediate bromine oxides. The following diagram illustrates the key steps in the degradation pathway.



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Proposed mechanism for hypobromous acid disproportionation.

Experimental Protocols

The following provides a generalized methodology for studying the kinetics of **sodium hypobromite** degradation, based on the procedures described by Beckwith and Margerum (1997).

Materials and Solution Preparation

- **Sodium Hypobromite** Solution: Can be prepared by adding bromine (Br_2) to a cooled solution of sodium hydroxide (NaOH). The concentration of the resulting NaOBr solution can be determined by spectrophotometry or titration.
- **Buffers:** Phosphate and carbonate buffers are used to maintain a constant pH throughout the experiment.
- **Reagents:** Perchloric acid (HClO_4) and sodium hydroxide (NaOH) for pH adjustments. All solutions should be prepared using deionized water.
- **Low-Bromide Hypobromous Acid:** For studies at low pH, bromide ions can be removed from the hypobromite solution by reaction with silver hydroxide (AgOH).^[4]

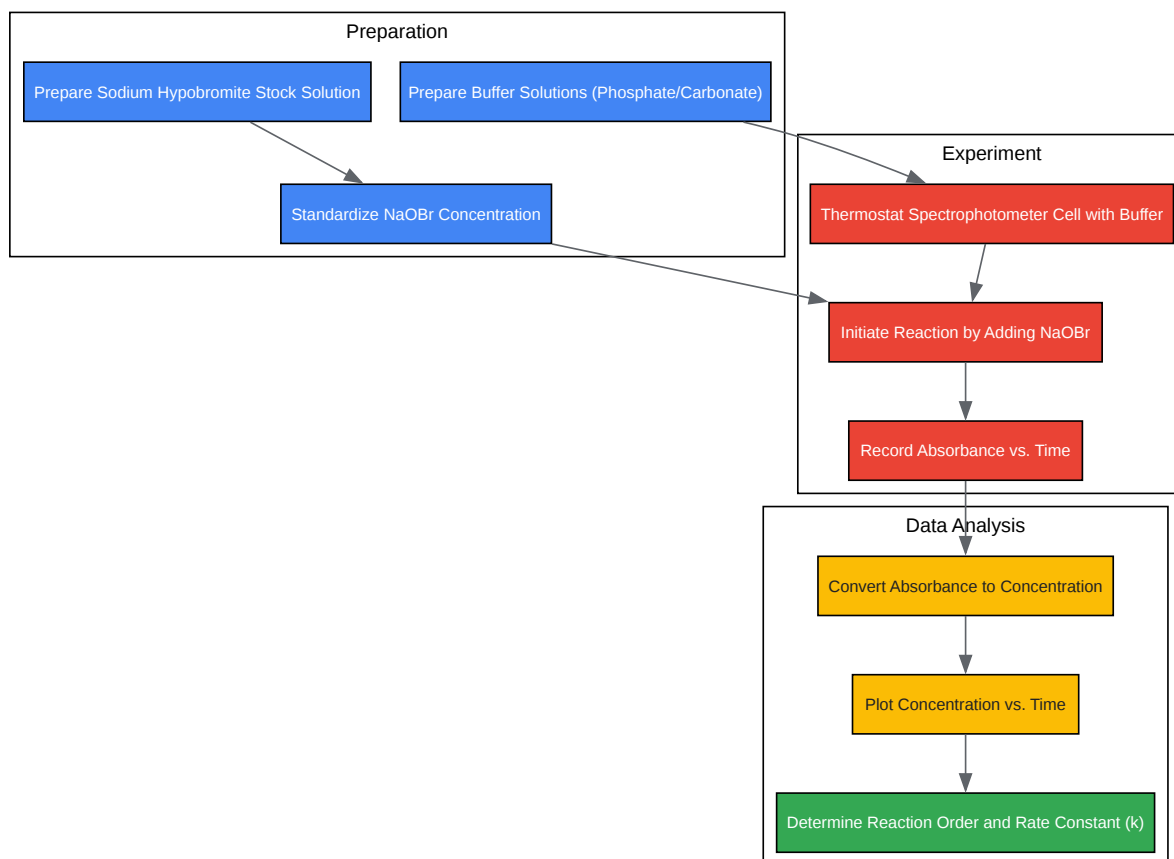
Kinetic Measurements

- **Instrumentation:** A UV-Vis spectrophotometer equipped with a thermostated cell holder is used to monitor the reaction.
- **Wavelength Selection:** The disappearance of hypobromite (or hypobromous acid) is typically monitored at a wavelength where it has a significant absorbance, for example, around 260 nm for HOBr .^[4]
- **Experimental Procedure:**
 - A buffered solution is brought to the desired temperature in the spectrophotometer cell.
 - The reaction is initiated by adding a small volume of a stock **sodium hypobromite** solution to the buffer.
 - The absorbance is recorded as a function of time.
- **Data Analysis:**
 - The absorbance data is converted to concentration using the Beer-Lambert law.

- The reaction order and rate constants are determined by plotting the concentration data versus time (e.g., $\ln[\text{NaOBr}]$ vs. time for a first-order reaction, or $1/[\text{NaOBr}]$ vs. time for a second-order reaction) or by using integrated rate laws.

Workflow for Kinetic Analysis

The logical flow for conducting a kinetic study of **sodium hypobromite** degradation is outlined below.



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References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. Kinetics of Hypobromous Acid Disproportionation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. pubs.acs.org [pubs.acs.org]
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